A Comparative Analysis of Gold-199 SPECT for Preclinical Research

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Compound of Interest

Compound Name:	*Gold-199*
CAS No.:	*14391-11-8*
Cat. No.:	*B1202353*

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A detailed guide for researchers, scientists, and drug development professionals on the cross-validation of **Gold-199** Single Photon Emission Computed Tomography (SPECT) with other key imaging modalities. This report provides a comparative overview of **Gold-199** SPECT, Positron Emission Tomography (PET), Computed Tomography (CT), and Magnetic Resonance Imaging (MRI) for applications in tumor imaging and biodistribution studies, supported by experimental data and detailed protocols.

Gold-199 (^{199}Au), a radioisotope with a half-life of 3.14 days and principal gamma emissions at 158.4 keV (37.5%) and 208.2 keV (8.1%), is an emerging candidate for preclinical SPECT imaging. Its unique properties, when incorporated into gold nanoparticles (AuNPs), offer a stable and quantifiable platform for in-vivo tracking of biological processes. This guide provides a comparative analysis of ^{199}Au-SPECT with other widely used imaging modalities, offering insights into its relative performance and potential applications in drug development and cancer research.

Quantitative Performance Comparison

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The following tables summarize the quantitative performance of ^{199}Au-SPECT alongside PET, CT, and MRI in the context of tumor imaging and biodistribution of nanoparticle-based agents. The data is compiled from various preclinical studies to provide a comparative overview.

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Imaging Modality	Probe	Primary Application	Tumor Uptake (%ID/g)	Image Resolution	Key Advantages	Limitations
^{199}Au-SPECT/CT	^{199}Au-AuNP-DAPTA	Targeted Tumor Imaging (TNBC)	7.13 ± 0.08[1]	0.6 mm (SPECT)[1]	High stability of radiolabel, Good sensitivity, Quantitative	Lower resolution than PET and MRI
PET/CT	^{89}Zr-labeled AuNP-Antibody	Targeted Tumor Imaging (Pancreatic)	13.8 ± 8.0 (at 120h)[2]	~1-2 mm	High sensitivity, Quantitative	Lower resolution than MRI and CT, Use of positron-emitting isotopes
CT	PEGylated AuNPs	Tumor Imaging (Glioma)	1.5% w/w (equivalent to ~15 %ID/g)[3]	~50-150 µm	High spatial resolution, Anatomical detail	Low soft tissue contrast, Requires high concentration of contrast agent
MRI	Gadolinium-labeled AuNPs	Cell Tracking in Brain	N/A (signal enhancement)	~20-100 µm[4][5]	Excellent soft tissue contrast, High spatial resolution, No ionizing radiation	Lower sensitivity than nuclear imaging, Indirect detection of agent

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Table 1: Comparison of Imaging Modalities for Targeted Tumor Imaging.%ID/g: Percentage of Injected Dose per gram of tissue. TNBC: Triple-Negative Breast Cancer.

Imaging Modality	Probe	Organ with Highest Uptake (excluding tumor)	Uptake Value	Timepoint
^{199}Au-SPECT/CT	5-nm ^{199}Au-AuNP-DAPTA	Liver	~15 %ID/g[1]	24 h
PET/CT	^{64}Cu-labeled Gold Nanoshells	Liver	~10 %ID/g[6]	46 h
CT	Anti-EGFR-coated AuNPs	Liver	96 HU[7]	6 h
MRI	Gadolinium Oxide Nanoparticles	Liver	Signal enhancement observed	2 h[8]

Table 2: Biodistribution of Gold Nanoparticle-based Probes in Key Organs.HU: Hounsfield Units.

Experimental Protocols

Detailed methodologies for the key experiments cited in the comparison tables are provided below to facilitate reproducibility and further investigation.

Gold-199 SPECT/CT Imaging of Triple-Negative Breast Cancer

- Imaging Agent: 5-nm gold nanoparticles doped with ^{199}Au and conjugated with D-Ala-peptide T-amide (DAPTA) to target the CCR5 receptor (^{199}Au-AuNP-DAPTA).
- Animal Model: 4T1 triple-negative breast cancer tumor-bearing mice.

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- Injection: 29.6 MBq of ^{199}Au-AuNP-DAPTA in 100 µL of saline was administered via the tail vein.
- Imaging: SPECT/CT scans were performed 24 hours post-injection using a NanoSPECT/CT scanner.
  - CT Scan: A 45 kVp energy tube at 177 mA was used with 180 projections and 400 ms exposure.
  - SPECT Scan: Helical SPECT was performed with 60 projections at 60 seconds per projection.
- Image Reconstruction: CT and SPECT projections were reconstructed using InvivoScope software, with isotropic voxel sizes of 0.4 mm and 0.6 mm for anatomical and radioactive images, respectively.[1]

PET/CT Imaging of Pancreatic Tumors

- Imaging Agent: NHS-activated gold nanoparticles conjugated with an anti-CA19.9 antibody (5B1) and radiolabeled with Zirconium-89 (^{89}Zr).
- Animal Model: Orthotopic BxPc-3 pancreatic tumor-bearing mice.
- Pre-treatment: To reduce uptake by the mononuclear phagocyte system, mice were pretreated with clodronate liposomes.
- Injection: ^{89}Zr-labeled antibody-gold nanoparticle conjugate was injected intravenously.
- Imaging: PET/CT imaging was performed at various time points up to 120 hours post-injection.[2]

CT Imaging of Brain Tumors

- Imaging Agent: 11 nm gold nanoparticles.
- Animal Model: Mice with intracerebral malignant gliomas.
- Injection: Gold nanoparticles were injected intravenously at a dose of 4 g Au/kg.

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- Imaging: Micro-CT imaging was performed 15 hours post-injection. The average increase in radiodensity of the tumor was measured in Hounsfield Units (HU).[3]

MRI of In Situ Labeled Cells in the Brain

- Imaging Agent: Gadolinium gold nanoparticles (GdAuNP).
- Animal Model: Rats.
- Procedure: GdAuNPs were injected into the lateral ventricle and the striatum of the rat brain for in situ cell labeling.
- Imaging: T1-weighted MRI was performed using ultra-high field magnets (9.4 T and 11.7 T) to achieve high-resolution images (down to 20 µm isotropic voxel size).[4][5]

Visualizing the Biological and Experimental Context

To further elucidate the experimental workflows and biological pathways relevant to the application of **Gold-199** SPECT, the following diagrams are provided.

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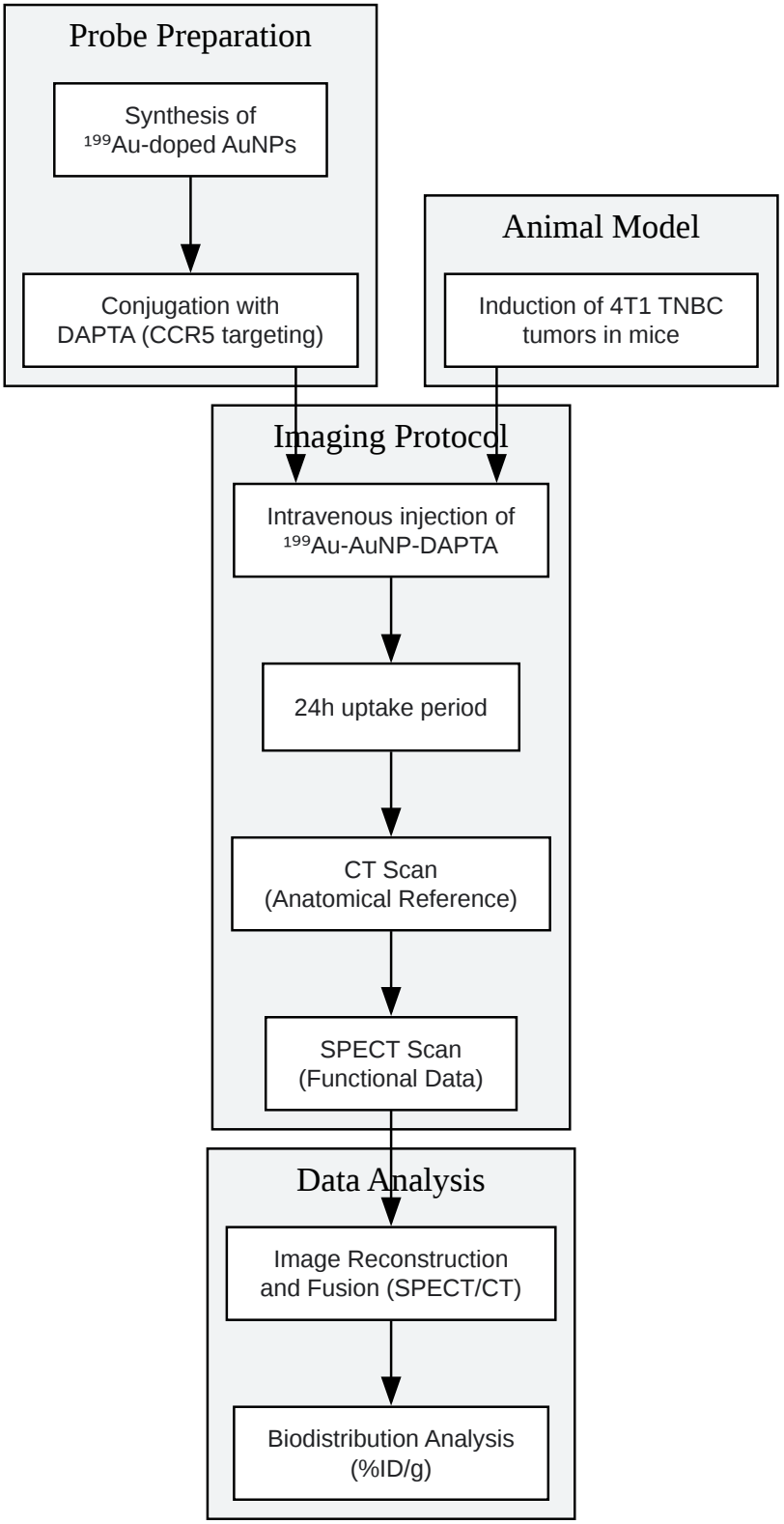

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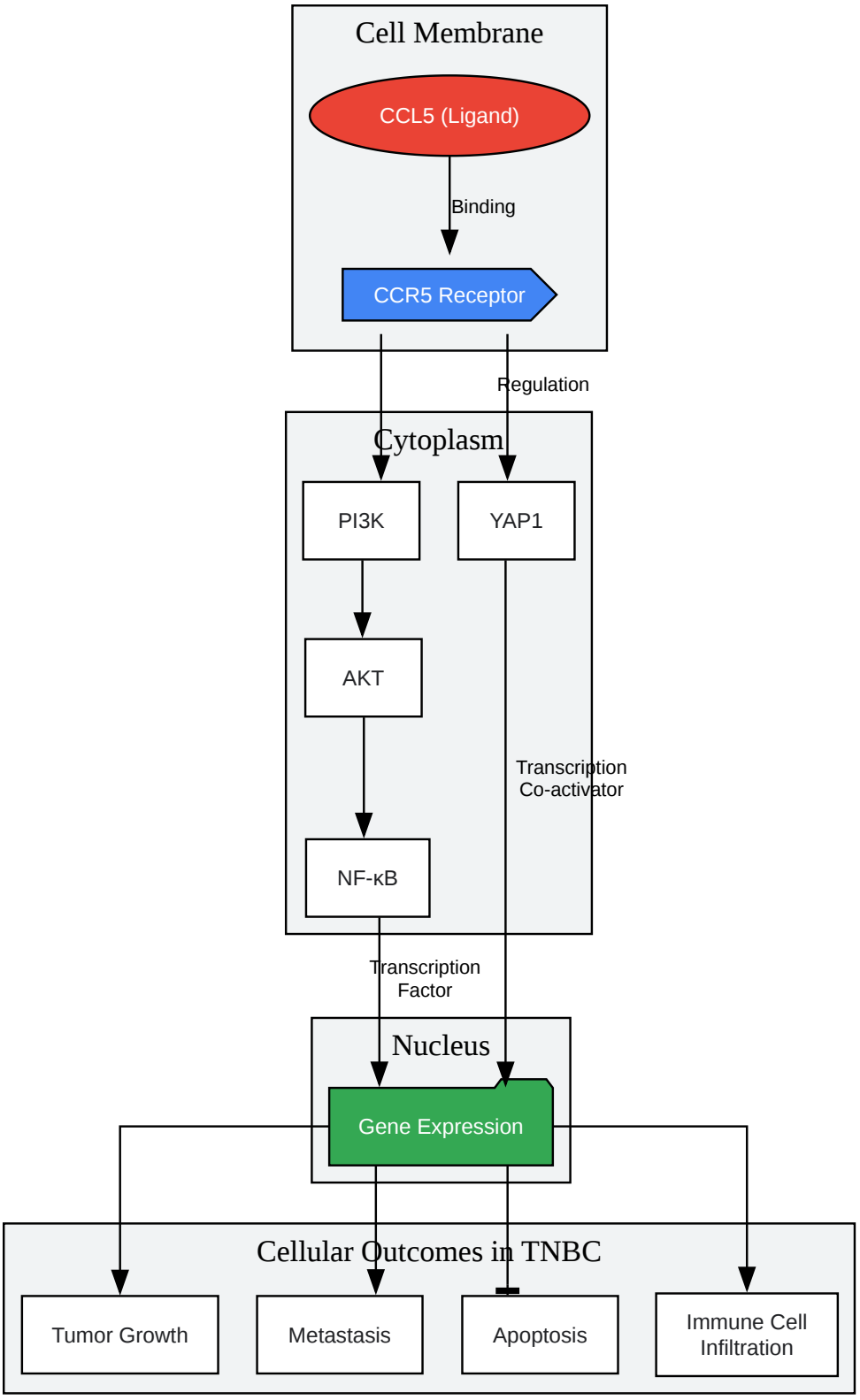

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